

# Application Notes & Protocols: Ethyl 6-chloro-4-methylpyridine-2-carboxylate

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## Compound of Interest

Compound Name: Ethyl 6-chloro-4-methylpyridine-2-carboxylate

Cat. No.: B1425257

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## Compound Profile & Significance

**Ethyl 6-chloro-4-methylpyridine-2-carboxylate** is a halogenated pyridine derivative that serves as a versatile intermediate in organic synthesis. Its structure, featuring a reactive chlorine atom, an ester functional group, and a pyridine core, makes it a valuable building block in the development of novel pharmaceutical and agrochemical compounds.[1][2] Specifically, its utility has been demonstrated in the synthesis of antibacterial drugs and as a key component in the development of herbicides and insecticides.[2] Proper handling and storage are not merely procedural; they are critical for ensuring the compound's integrity for synthesis, preventing degradation, and guaranteeing the safety of laboratory personnel. This document provides a comprehensive guide based on established safety protocols and chemical reactivity principles.

## Physicochemical & Safety Data

A thorough understanding of the compound's properties is the foundation of safe handling. The data below has been consolidated from various supplier safety data sheets and chemical databases.

| Property            | Value  | Source |
|---------------------|--|--------|
| Chemical Formula    | C <sub>9</sub> H <sub>10</sub> ClNO <sub>2</sub>     | [2]    |
| Molecular Weight    | 199.63 g/mol   | [2][3] |
| CAS Number          | 1122090-50-9   | [2]    |
| Appearance          | Colorless liquid or solid                            | [1]    |
| Melting Point       | -2°C (approx.)                                       | [1]    |
| Boiling Point       | 235°C (approx.) / 311.5°C                            | [1][2] |
| Solubility          | Soluble in organic solvents<br>(e.g., ethanol, DMSO) | [1]    |
| Storage Temperature | 2-8°C, under inert atmosphere                        | [2]    |

GHS Hazard Profile: While a specific, universally adopted GHS classification for this exact CAS number is not consistently available, related chlorinated pyridine and pyrimidine compounds are classified as hazardous.[4][5] Based on the structure and data for analogous compounds, the following hazards should be assumed:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[4]
- Serious Eye Damage/Irritation (Category 2): Causes serious eye irritation.[4][5]
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[4][5]
- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.[5]

It is flammable and may form explosive mixtures with strong oxidizing agents.[1] Combustion can release toxic gases such as nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and hydrogen chloride (HCl) gas.[6]

## Core Handling Protocols

The primary directive when handling **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** is the stringent avoidance of contact and inhalation. Due to its classification as a skin, eye, and respiratory irritant, all operations must be conducted within a certified chemical fume hood.[\[7\]](#)  
[\[8\]](#)

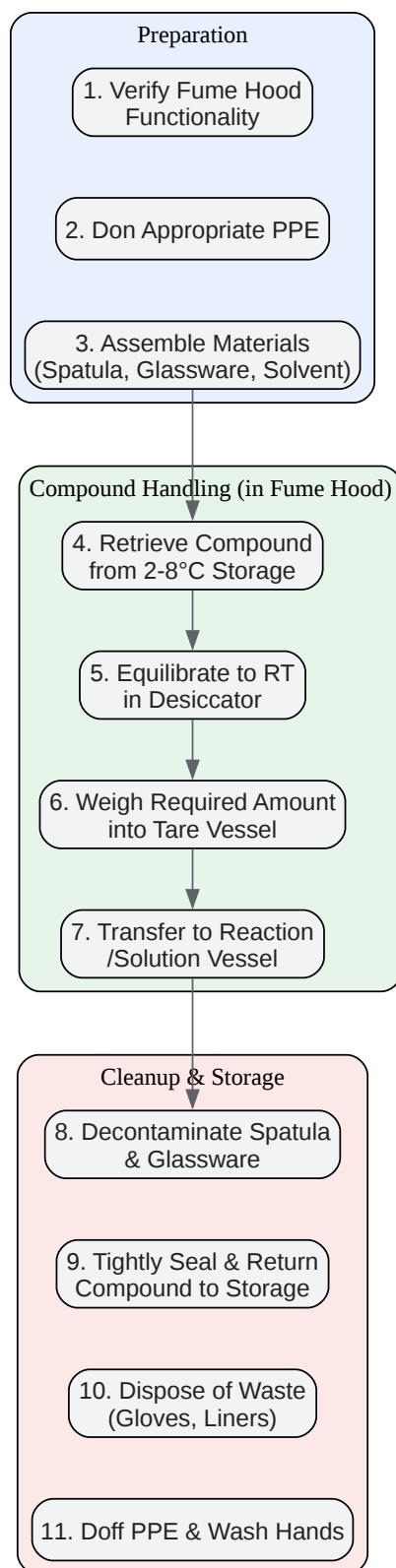
## Required Personal Protective Equipment (PPE)

The selection of PPE is non-negotiable and is based on a risk assessment of the compound's irritant properties and potential for systemic effects.

- **Hand Protection:** Nitrile gloves are mandatory. Given that chlorinated solvents can degrade some materials, inspect gloves for integrity before and during use. For extended operations or direct immersion potential, double-gloving is recommended.[\[9\]](#)
- **Eye Protection:** ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. However, when transferring liquids or there is any risk of splashing, splash-proof chemical goggles must be worn.[\[7\]](#)
- **Body Protection:** A flame-resistant lab coat must be worn and kept fully fastened. Ensure it is laundered separately from personal clothing.[\[8\]](#)[\[10\]](#)
- **Respiratory Protection:** All work should be performed in a fume hood.[\[7\]](#) If engineering controls fail or for emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[6\]](#)

## General Laboratory Handling Workflow

The following workflow is designed to minimize exposure and maintain compound purity throughout the handling process.



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**Figure 1:** Standard workflow for handling **Ethyl 6-chloro-4-methylpyridine-2-carboxylate**.

## Protocol: Weighing and Dispensing

- Preparation: Designate a specific area within the chemical fume hood for weighing. Place a marble balance stone or similar stable surface inside.
- Equilibration: Remove the sealed container of **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** from its 2-8°C storage. Place it in a desiccator at room temperature for at least 20-30 minutes. Causality: This crucial step prevents atmospheric moisture from condensing on the cold container, which could hydrolyze the ester and compromise the compound's integrity.
- Tare: Place a clean, dry weighing vessel (e.g., a glass vial or beaker) on the analytical balance and tare.
- Dispensing: Open the primary container inside the fume hood. Using a clean spatula, carefully transfer the desired amount of the compound to the tared vessel. Work deliberately to avoid generating airborne dust or droplets.
- Sealing: Immediately and tightly seal the primary container, purging with an inert gas like argon or nitrogen if available, to protect the remaining compound.
- Record: Record the final mass.

## Protocol: Solution Preparation

- Solvent Selection: Choose a suitable, dry (anhydrous) organic solvent in which the compound is soluble, such as ethanol or dimethyl sulfoxide (DMSO).<sup>[1]</sup>
- Vessel Preparation: Ensure the reaction flask or beaker is clean, dry, and appropriately sized for the final volume.
- Transfer: Add the weighed **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** to the vessel.
- Dissolution: Inside the fume hood, slowly add the desired volume of the anhydrous solvent to the vessel containing the compound.
- Mixing: If necessary, use a magnetic stirrer or gentle agitation to ensure complete dissolution. Avoid vigorous splashing.

- **Final Steps:** Once dissolved, the solution is ready for use in the subsequent synthetic step. If the solution is to be stored, it should be kept in a tightly sealed container under an inert atmosphere.

## Storage and Stability Management

Proper storage is essential to maintain the chemical's purity and reactivity over time.

- **Temperature:** Store containers in a refrigerator at 2-8°C.[2]
- **Atmosphere:** The compound should be kept in a tightly closed container, preferably under a dry, inert atmosphere (e.g., nitrogen or argon).[4][6] This minimizes exposure to air and moisture. It is noted as being potentially air-sensitive.[4]
- **Light:** Protect from light to prevent potential photodegradation.[4]
- **Location:** Store in a dedicated, well-ventilated cabinet for combustible solids or liquids, away from incompatible materials.[9]

**Incompatible Materials:** To prevent dangerous reactions, segregate this compound from:

- **Strong Oxidizing Agents:** Contact may cause fire or explosion.[1][6]
- **Acids and Bases:** Can catalyze the hydrolysis of the ester group.
- **Moisture/Water:** Will lead to hydrolysis, compromising the compound's structure.[6]

## Emergency Procedures

Accidents require immediate and correct responses to mitigate harm.

### First Aid Measures

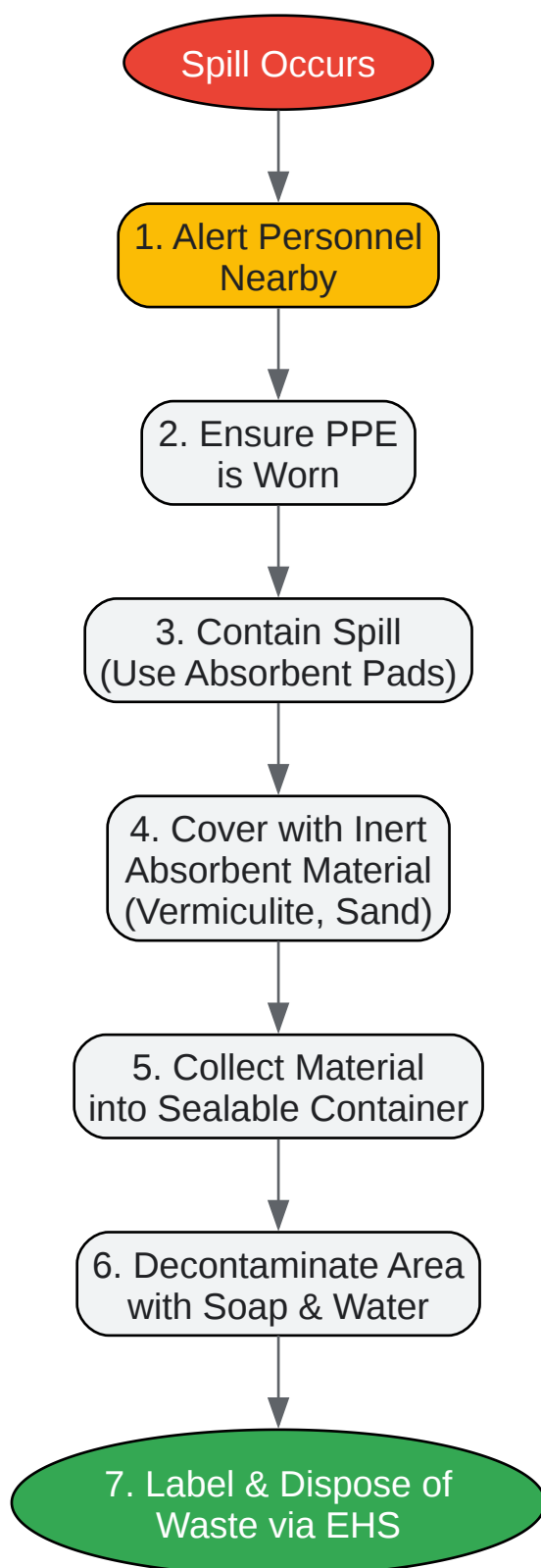
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][7][11]

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[\[7\]](#)[\[11\]](#)
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, seek immediate medical attention.[\[4\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)[\[11\]](#)

## Spill Response Protocol

This protocol is for small, manageable spills (<100 mL) inside a chemical fume hood. For large spills or any spill outside of a fume hood, evacuate the area and contact emergency services.

[\[7\]](#)[\[12\]](#)



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**Figure 2:** Decision workflow for responding to a minor chemical spill.



- Containment: Prevent the spill from spreading by encircling it with an inert absorbent material like vermiculite, sand, or commercial spill pillows.[9][11][13]
- Absorption: Gently cover the spill with the absorbent material, working from the outside in.
- Collection: Once fully absorbed, carefully sweep or scoop the material into a labeled, sealable container for hazardous waste.
- Decontamination: Clean the spill area with soap and water, then wipe dry.[13]
- Disposal: All contaminated materials (absorbent, gloves, pads) must be placed in the sealed container and disposed of through your institution's Environmental Health & Safety (EHS) office.[8]

## Waste Disposal

All waste containing **Ethyl 6-chloro-4-methylpyridine-2-carboxylate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.[8]

- Collect waste in a clearly labeled, sealed, and compatible container.
- Do not mix with incompatible waste streams.
- Arrange for pickup and disposal according to local, state, and federal regulations through your institution's EHS department.[8]

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